

Amiodarone hydrochloride FAERS database adverse reaction signal mining

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Compound Focus: Amiodarone Hydrochloride

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Quantitative Overview of Amiodarone Adverse Reaction Signals

The tables below summarize key quantitative findings from recent analyses of the FAERS database, which utilized disproportionality analysis to detect safety signals for amiodarone.

Table 1: Strongest Adverse Reaction Signals for Amiodarone [1] [2]

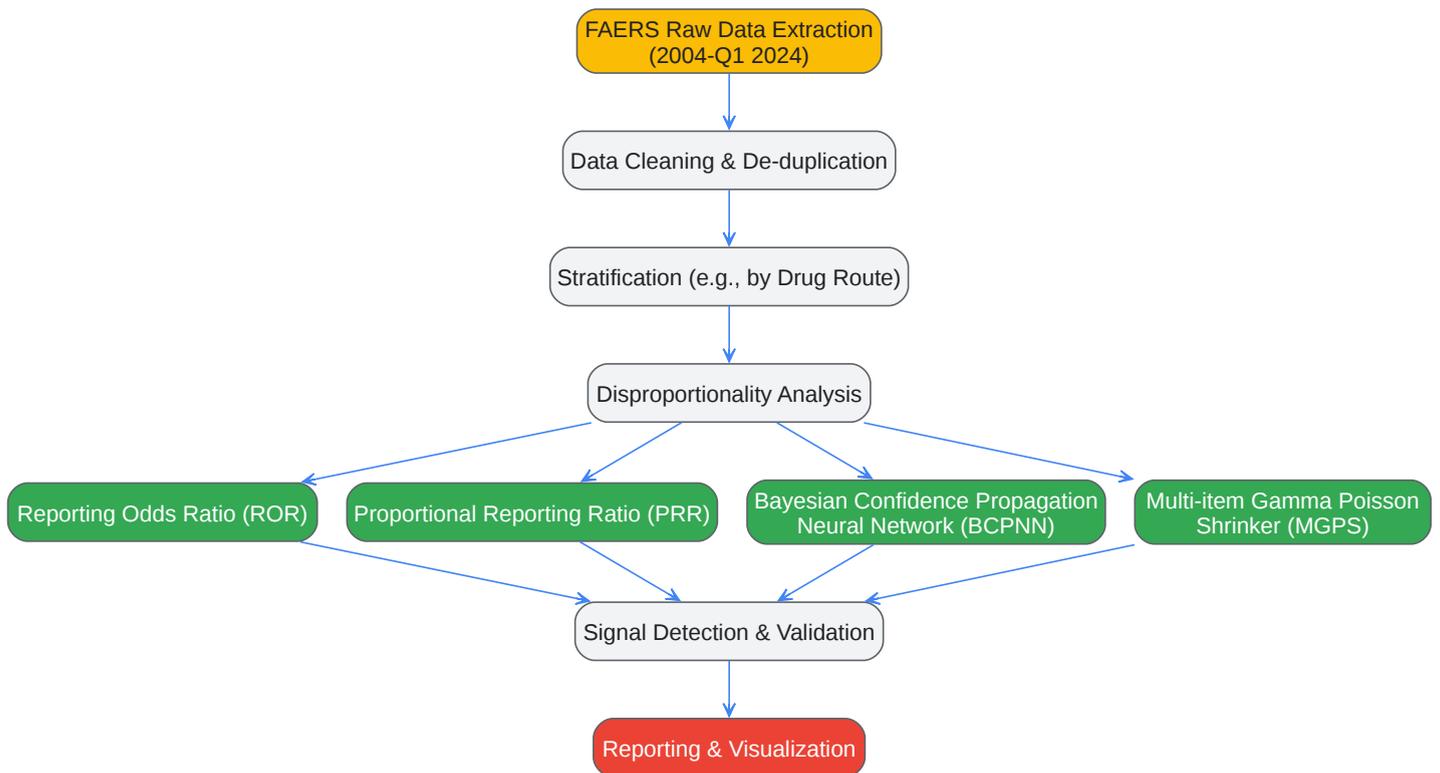
Adverse Reaction (Preferred Term)	System Organ Class (SOC)	Key Finding
Interstitial Lung Disease (ILD)	Respiratory, thoracic, and mediastinal disorders	Highest disproportionality signal (ROR=7.11); 9.4% of all amiodarone-associated reports [2]
Tardive dyskinesia	Nervous system disorders	Example of a strong, specific neurological signal (ROR=186.24 in another drug analysis) [3]
Cardiac arrest	Cardiac disorders	-
Hepatic failure	Hepatobiliary disorders	-

Table 2: Adverse Reaction Profile by Administration Route (Based on 10,632 Reports) [1]

Characteristic	Intravenous Amiodarone	Oral Amiodarone
Number of Reports	2,412	8,220
Most Common AEs	Cardiac and hepatic disorders	Pulmonary and thyroid-related disorders
Median Time to Onset	5 days	74 days

Experimental Protocols for FAERS Data Mining

The findings above are generated through a standardized pharmacovigilance research process. The following workflow diagram and explanation outline the key steps.



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Workflow Stages Explained:

- **Data Source:** The FAERS database is a publicly accessible, spontaneous reporting system containing millions of adverse event reports submitted by healthcare professionals, patients, and manufacturers [4] [5]. For comprehensive analysis, data spanning from 2004 to the first quarter of 2024 is typically extracted [1].
- **Data Processing:** This critical step involves cleaning the data and removing duplicate reports according to FDA recommendations. This is often done by selecting the most recent report based on unique CASEID and FDA_DT fields [1] [3].

- **Stratification:** To answer specific clinical questions, reports are often stratified into subgroups before analysis. A common stratification is by route of administration (e.g., intravenous vs. oral) [1].
- **Disproportionality Analysis:** This is the core statistical method for identifying potential drug-AE pairs that are reported more frequently than expected compared to the background reporting frequency of all other drugs [4]. The four primary algorithms used are:
 - **Reporting Odds Ratio (ROR)** [1] [3] [2]: A frequentist method. A signal is typically detected if the lower bound of the 95% confidence interval (CI) is greater than 1.
 - **Proportional Reporting Ratio (PRR)** [3] [2]: Another frequentist method. A signal is often defined by a $PRR \geq 2$, a Chi-squared value ≥ 4 , and at least 3 case reports.
 - **Bayesian Confidence Propagation Neural Network (BCPNN)** [3]: A Bayesian method that estimates the Information Component (IC). A signal is detected if the lower limit of the 95% CI (IC025) is greater than 0.
 - **Multi-item Gamma Poisson Shrinker (MGPS)** [3]: An empirical Bayesian method that calculates the Empirical Bayes Geometric Mean (EBGM). A signal is detected if the lower 95% confidence limit (EB05) is ≥ 2 .
- **Signal Detection & Validation:** The results from the various algorithms are combined to identify robust signals. Signals not listed in the drug's official prescribing information are of particular interest [3].
- **Reporting & Visualization:** The final step involves summarizing the findings in tables, charts, and diagrams for clear communication to researchers and clinicians.

Key Insights for Professionals

- **Consider Administration Route:** The risk profile and time-to-onset of adverse events differ significantly between intravenous and oral amiodarone, which may influence treatment decisions and monitoring plans [1].
- **Leverage Multiple Algorithms:** Using a combination of disproportionality methods (ROR, PRR, BCPNN, MGPS) provides a more robust and reliable signal detection outcome than relying on a single method [3].

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